

# Long-Term Clinical Performance of Clearfil Photo Posterior: A Comparative Analysis

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Compound of Interest		
Compound Name:	Clearfil Photo Posterior	
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This guide provides a comprehensive comparison of the long-term clinical performance of **Clearfil Photo Posterior** with other posterior composite restorative materials. The information is targeted towards researchers, scientists, and drug development professionals, offering a detailed look at experimental data and methodologies from various clinical trials.

### **Comparative Performance Data**

The following tables summarize the quantitative data from long-term clinical evaluations of **Clearfil Photo Posterior** and comparable materials. The data is primarily based on the United States Public Health Service (USPHS) criteria, a standard for clinical evaluation of dental restorations.



Performance Indicator	Clearfil Photo Posterior (3- Year Results)	Z100 (2-Year Results)	Prisma TPH (2- Year Results)	Clearfil Ray- Posterior (2- Year Results)
Annual Wear Rate (µm/year)	4.9[1][2]	-	-	-
Surface Texture (% Bravo Rating)	Essentially all restorations rated Bravo[1][2]	-	-	All restorations scored Bravo[3]
Marginal Adaptation (% Alpha Rating)	All restorations rated Alpha[1][2]	-	-	-
Color Match (% Alpha Rating)	All restorations rated Alpha[1][2]	Unchanged at 24 months[3]	Unchanged at 24 months[3]	Unchanged at 24 months[3]
Secondary Caries	One case reported at 3 years[1][2]	Unchanged at 24 months[3]	Unchanged at 24 months[3]	Unchanged at 24 months[3]
Post-operative Sensitivity	No cases reported[1][2]	-	-	-

### **Experimental Protocols**

Detailed methodologies are crucial for interpreting and comparing clinical trial results. The following sections outline the protocols used in the cited studies for key performance indicators.

### **Clinical Evaluation using USPHS Criteria**

The clinical performance of the restorations was evaluated using the United States Public Health Service (USPHS) system.[1][2] This system uses a set of criteria to assess the quality of dental restorations, with ratings of Alpha (ideal), Bravo (clinically acceptable), Charlie (clinically unacceptable, but repairable), and Delta (clinically unacceptable, requires replacement). The evaluations were conducted by calibrated examiners at baseline and subsequent recall appointments.



#### **Wear Resistance Measurement**

Wear resistance was evaluated using an indirect method.[1][2] Quadrant impressions of the restored teeth were taken at baseline and recall appointments using a polyvinyl siloxane impression material. Stone casts were then created from these impressions. The wear was measured on these casts using a computerized three-dimensional measuring technique or laser interferometry to determine the depth of surface wear.[3]

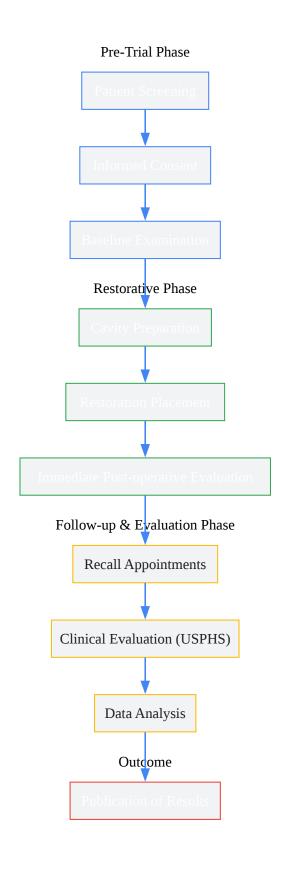
### **Color Stability Assessment**

Color stability is a critical aesthetic factor for dental restorations. The evaluation of color match was performed visually by trained clinicians under standardized lighting conditions as part of the USPHS evaluation.[1][3] For laboratory-based assessments of color stability, the ISO 4049 standard provides a detailed protocol.[4][5] This involves preparing disc-shaped specimens of the material, measuring their initial color using a spectrophotometer or colorimeter, and then exposing them to artificial aging conditions, such as a xenon arc light source, to simulate the effects of light, temperature, and humidity over time.[6] The color change is then quantified by comparing the initial and final color measurements.

# Visualized Workflows and Pathways Clinical Trial Workflow for Posterior Composites

The following diagram illustrates the typical workflow for a clinical trial evaluating posterior composite restorations.





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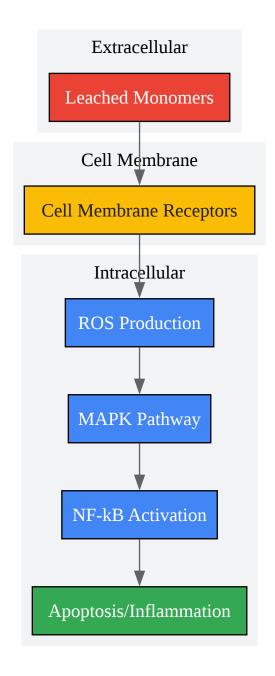
Caption: A flowchart of the clinical trial process.





## Biocompatibility Signaling Pathway of Resin Composites

This diagram outlines a simplified, generalized signaling pathway that may be involved in the cellular response to components that can leach from resin composite restorations.



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Caption: Cellular response to leached composite monomers.



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